

Orlandin: A Fungal Metabolite with Plant Growth Inhibitory Properties

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Compound of Interest

Compound Name: Orlandin

Cat. No.: B1237627

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Initial investigations into the potential application of **Orlandin** for enhancing crop yield and quality have revealed that this fungal metabolite is, in fact, primarily recognized for its plant growth-inhibiting properties. Extensive searches of scientific literature have not yielded any evidence to support its use as a crop enhancer. Therefore, the creation of detailed application notes and protocols for this purpose is not scientifically viable.

Orlandin is a nontoxic fungal metabolite isolated from *Aspergillus niger*.^[1] The initial and most prominent research on this compound, published in the Journal of Agricultural and Food Chemistry, explicitly describes **Orlandin** as having "plant growth inhibiting properties."^[1] This foundational study demonstrated that **Orlandin** negatively affects the growth of wheat (*Triticum*).^[1]

Subsequent searches for a dose-dependent stimulatory effect, a phenomenon known as hormesis where low doses of a substance can have a beneficial effect, have not produced any studies specific to **Orlandin**. While the concept of hormesis is recognized in plant biology for various compounds, there is no documented evidence to suggest that **Orlandin** exhibits this biphasic response to promote plant growth at any concentration.

Given the consistent scientific classification of **Orlandin** as a plant growth inhibitor, the development of protocols for its application to improve crop yield and quality would be contrary to the existing body of research. For researchers, scientists, and drug development professionals interested in plant growth regulation, the focus regarding **Orlandin** would be on its potential as a natural herbicide or growth retardant, rather than a growth promoter.

Due to the lack of scientific support for **Orlandin** as a crop enhancer, the requested detailed application notes, protocols, quantitative data tables, and signaling pathway diagrams cannot be provided. Any attempt to do so would be speculative and not grounded in factual, verifiable scientific data.

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References

- 1. Orlandin: a nontoxic fungal metabolite with plant growth inhibiting properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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